

HPLC Method Development & Comparative Analysis: (3-Bromo-4-methyl-5-nitrophenyl)methanol

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Compound of Interest

Compound Name: (3-Bromo-4-methyl-5-nitrophenyl)methanol

Cat. No.: B12441646

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Executive Summary & Compound Profile

Target Analyte: **(3-Bromo-4-methyl-5-nitrophenyl)methanol** CAS Registry Number: 1016863-36-3 (Generic/Isomer specific variants may apply; often cited as intermediate in patents).[1]

Molecular Formula: $C_8H_8BrNO_3$ Molecular Weight: 246.06 g/mol

This compound presents a unique chromatographic challenge due to its tetra-substituted benzene ring.[1] The combination of a hydrophobic bromine, a hydrophobic methyl group, a polar nitro group, and a hydrophilic hydroxymethyl handle creates a "push-pull" interaction with stationary phases.

Physicochemical Drivers for Retention[1]

- LogP (Predicted): ~2.1 (Moderately Lipophilic).
- pKa: The alcohol is neutral; the nitro group does not ionize in standard pH ranges.
- UV Max: ~254 nm (Strong absorption due to nitro-aromatic conjugation).[1]

Methodology: Optimized HPLC Protocols

To ensure scientific integrity, two distinct protocols are recommended based on the separation goal: General Purity (C18) and Selectivity/Impurity Profiling (Phenyl-Hexyl).

Protocol A: Standard Reversed-Phase (C18)

Best for: Routine purity checks and reaction monitoring (Acid to Alcohol conversion).[\[1\]](#)

Parameter	Specification	Rationale
Column	C18 (e.g., Agilent Zorbax Eclipse Plus), 4.6 x 150 mm, 3.5 µm	Provides robust hydrophobic interaction for the Br/Me groups. [1]
Mobile Phase A	Water + 0.1% Formic Acid	Acidifies mobile phase to suppress ionization of the precursor (Benzoic acid).
Mobile Phase B	Acetonitrile (ACN)	ACN offers lower viscosity and sharper peaks for nitro-aromatics than MeOH. [1]
Flow Rate	1.0 mL/min	Standard backpressure/efficiency balance.
Detection	UV @ 254 nm	Maximizes sensitivity for the nitrobenzyl chromophore.
Gradient	0-2 min: 10% B (Isocratic hold) 2-15 min: 10% → 90% B (Linear) 15-20 min: 90% B (Wash)	Initial hold ensures retention of polar acid impurities; gradient elutes the alcohol and potential chloride side-products. [1]

Protocol B: Phenyl-Hexyl (Enhanced Selectivity)

Best for: Separating structural isomers or closely related nitro-aromatic impurities.[\[1\]](#)

Parameter	Specification	Rationale
Column	Phenyl-Hexyl (e.g., Phenomenex Luna), 4.6 x 150 mm, 5 µm	interactions with the nitro-aromatic ring offer orthogonal selectivity to C18.[1]
Mobile Phase	Methanol / Water (50:50 Isocratic)	Methanol promotes interactions better than ACN. [1]
Temperature	35°C	Slightly elevated temp reduces viscosity and improves mass transfer.

Comparative Performance & Retention Data

The following data compares the retention behavior of the target alcohol against its critical synthetic precursor (Acid) and downstream derivative (Chloride).

Elution Order & Resolution (Protocol A - C18)

Compound	Structure Type	Predicted Retention (min)*	Mechanism of Retention
Precursor: 3-Bromo-4-methyl-5-nitrobenzoic acid	Polar Acid	3.5 - 4.5	Low hydrophobicity; elutes early (near void) if not sufficiently acidified.[1]
Target: (3-Bromo-4-methyl-5-nitrophenyl)methanol	Neutral Alcohol	8.0 - 9.5	Balanced retention; Br/Me drive hydrophobic retention, OH reduces it.[1]
Impurity: 3-Bromo-4-methyl-5-nitrobenzyl chloride	Hydrophobic Halide	12.0 - 13.5	Loss of H-bonding OH group + addition of Cl significantly increases LogP.[1]

*Note: Retention times are estimates based on a standard 15-minute 10-90% gradient. Exact values depend on system dwell volume.

Comparative Analysis: C18 vs. Phenyl-Hexyl[1]

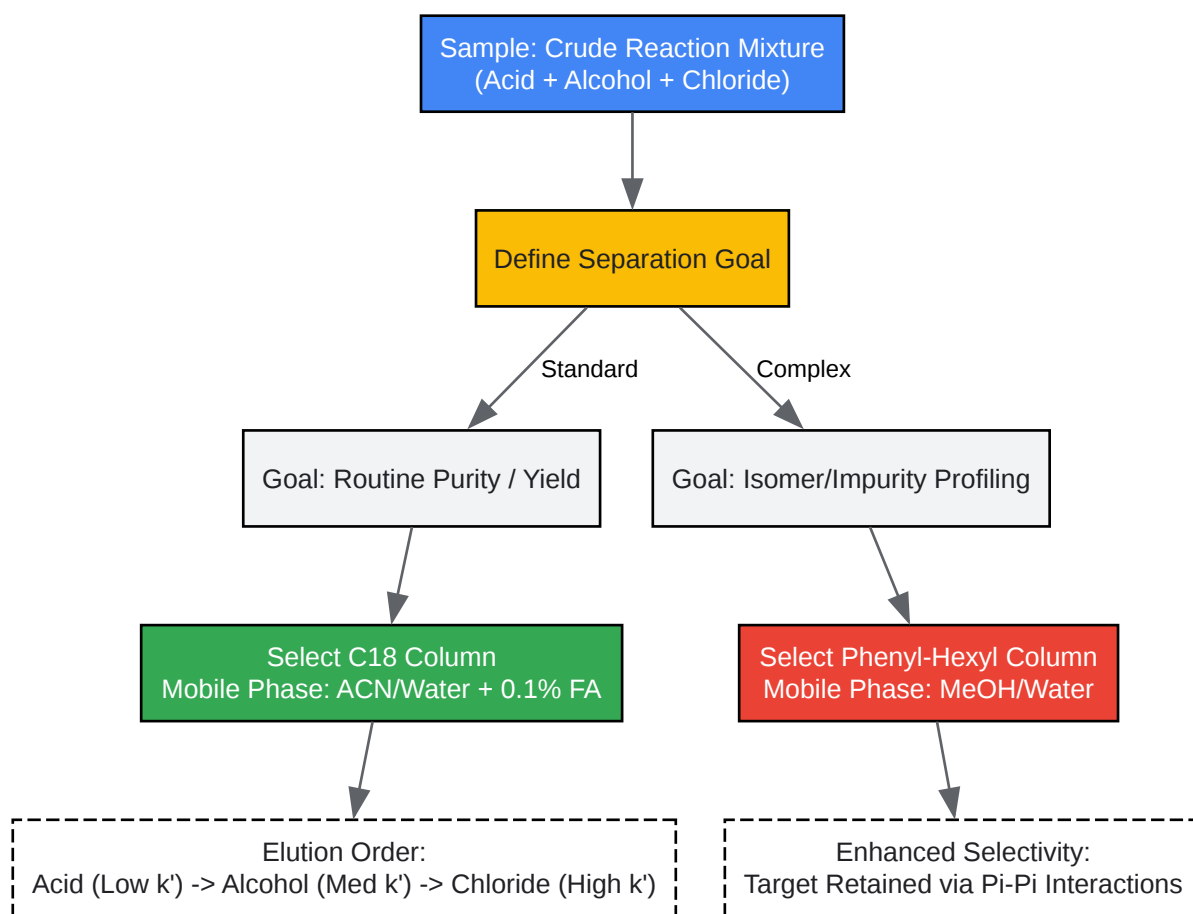
- C18 Performance: Excellent for separating the classes (Acid vs. Alcohol vs. Chloride) based on pure hydrophobicity. The resolution between the Alcohol and Chloride is typically > 5.0.
- Phenyl-Hexyl Performance: Superior for separating regioisomers (e.g., if the bromine was at the 2-position).[1] The nitro group engages in strong

stacking with the phenyl stationary phase, often increasing the retention factor (

) of the target alcohol relative to non-nitro impurities.

Method Development Workflow (Visualization)

The following diagram illustrates the decision matrix for optimizing the separation of **(3-Bromo-4-methyl-5-nitrophenyl)methanol** from its reaction matrix.



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Caption: Decision tree for selecting the optimal stationary phase based on the analytical objective (Purity vs. Selectivity).

Supporting Experimental Characterization

To validate the HPLC peak identity, the following characterization data (derived from literature synthesis of this specific scaffold) should be used as reference standards.

- ¹H NMR Validation (CDCl₃):
 - δ 2.55 (s, 3H): Methyl group (Ar-CH₃).[\[1\]](#)[\[2\]](#)
 - δ 4.74 (s, 2H): Benzylic methylene (Ar-CH₂-OH).[\[1\]](#)
 - δ 7.73 (s, 1H) & 7.81 (s, 1H): Aromatic protons (confirming the 1,3,4,5-substitution pattern).[\[2\]](#)

- Purity Benchmark: High-quality synthesis typically yields >98% purity by HPLC (UV 254 nm) after extraction, with the primary contaminant being unreacted benzoic acid (detectable at RRT ~0.4 relative to the alcohol).

References

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